

Cimiracemoside A vs Cimiracemoside C biological activity

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Compound Focus: Cimiracemoside A

CAS No.: 264875-61-8

Cat. No.: S653026

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Documented Biological Activities

The table below summarizes the key findings for each compound based on the search results.

Compound	Documented Biological Activities	Key Context and Gaps
Cimiracemoside A	Information not available in search results. One study lists it as a compound used for quality control standardization [1].	No specific biological activity, experimental data, or mechanism of action was found in the provided sources.

| **Cimiracemoside C** | **AMPK Activation:** Classified as an AMPK activator via machine learning analysis [2]. Activated AMPK in HepaRG liver cells to a similar extent as metformin [3].

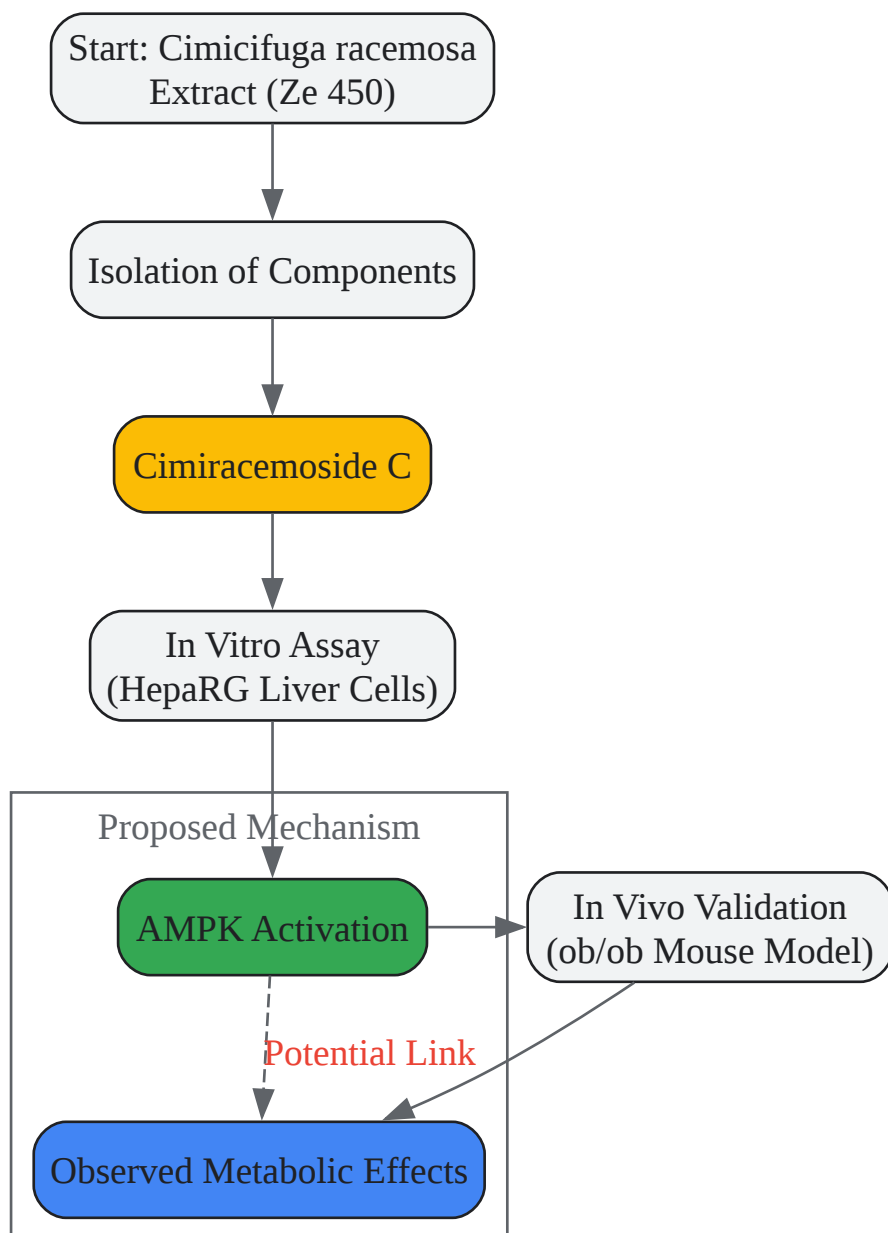
Authentication Marker: Serves as a chemical marker to distinguish North American Black Cohosh from Asian *Actaea* species [4] [5]. | Data comes from studies on a whole *Cimicifuga racemosa* extract (Ze 450). Effects of the isolated compound, its potency, and full mechanism are not fully detailed. |

Experimental Insights on Cimiracemoside C

The most concrete experimental data for Cimracemoside C relates to its role in activating AMPK (AMP-activated protein kinase), a key regulator of cellular energy metabolism.

- **Experimental Protocol (In Vitro):** One study investigated the effects of the *Cimicifuga racemosa* extract Ze 450 and its isolated components, including Cimracemoside C, on AMPK activity.
 - **Cell Line:** The experiments were conducted in **HepaRG cells**, a human liver cell line model relevant for metabolic studies [3].
 - **Comparison:** The activity of the extract and its components was compared to that of **metformin**, a well-known AMPK activator and first-line anti-diabetic drug [3].
 - **Finding:** The study reported that Cimracemoside C, along with other extract components, activated AMPK **to the same extent as metformin** [3]. This suggests a potential role in modulating metabolic pathways.

The following diagram outlines the experimental workflow and the proposed metabolic role of Cimracemoside C based on this study:



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References

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2. Machine Learning-Based Analysis Reveals Triterpene ... [mdpi.com]
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